

An In-depth Technical Guide to 3-Ethylcyclopentanone

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Compound of Interest

Compound Name: 3-Ethylcyclopentanone

Cat. No.: B081463

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Abstract

This technical guide provides a comprehensive overview of **3-ethylcyclopentanone**, a substituted cyclic ketone. While not extensively documented as a direct therapeutic agent, its structural motif appears in various biologically active molecules, making it a relevant building block for medicinal chemistry and drug design. This document consolidates its chemical and physical properties, outlines plausible synthetic and analytical methodologies, and discusses its known metabolic fate and toxicological profile. The information is intended to serve as a foundational resource for researchers utilizing this compound in synthetic chemistry and drug development endeavors.

Chemical and Physical Properties

3-Ethylcyclopentanone, with the IUPAC name 3-ethylcyclopentan-1-one, is a colorless to pale yellow liquid.^[1] Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	3-ethylcyclopentan-1-one	[1][2][3]
CAS Number	10264-55-8	[1][4]
Molecular Formula	C ₇ H ₁₂ O	[1][4]
Molecular Weight	112.17 g/mol	[3]
Boiling Point	171 °C	ChemicalBook
Density	0.9015 g/cm ³	ChemicalBook
Flash Point	31 °C (88 °F)	ChemicalBook
Water Solubility	Soluble	ChemicalBook
logP	1.220 (estimated)	ChemicalBook
Refractive Index	1.4375-1.4405 @ 20°C	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-ethylcyclopentanone**.

Spectroscopic Data	Key Features	Source
Gas Chromatography-Mass Spectrometry (GC-MS)	m/z top peak: 83, 2nd highest: 55, 3rd highest: 41	[2]
Infrared (IR) Spectrum	Available in the NIST/EPA Gas-Phase Infrared Database	[3]
¹³ C NMR	Data available in SpectraBase	[2]

Synthesis and Experimental Protocols

While specific, detailed protocols for the synthesis of **3-ethylcyclopentanone** are not abundant in readily available literature, its structure lends itself to established organic chemistry

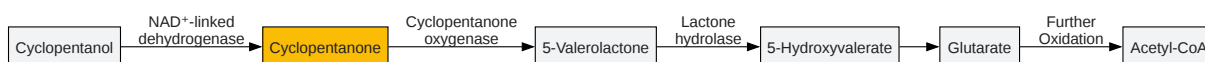
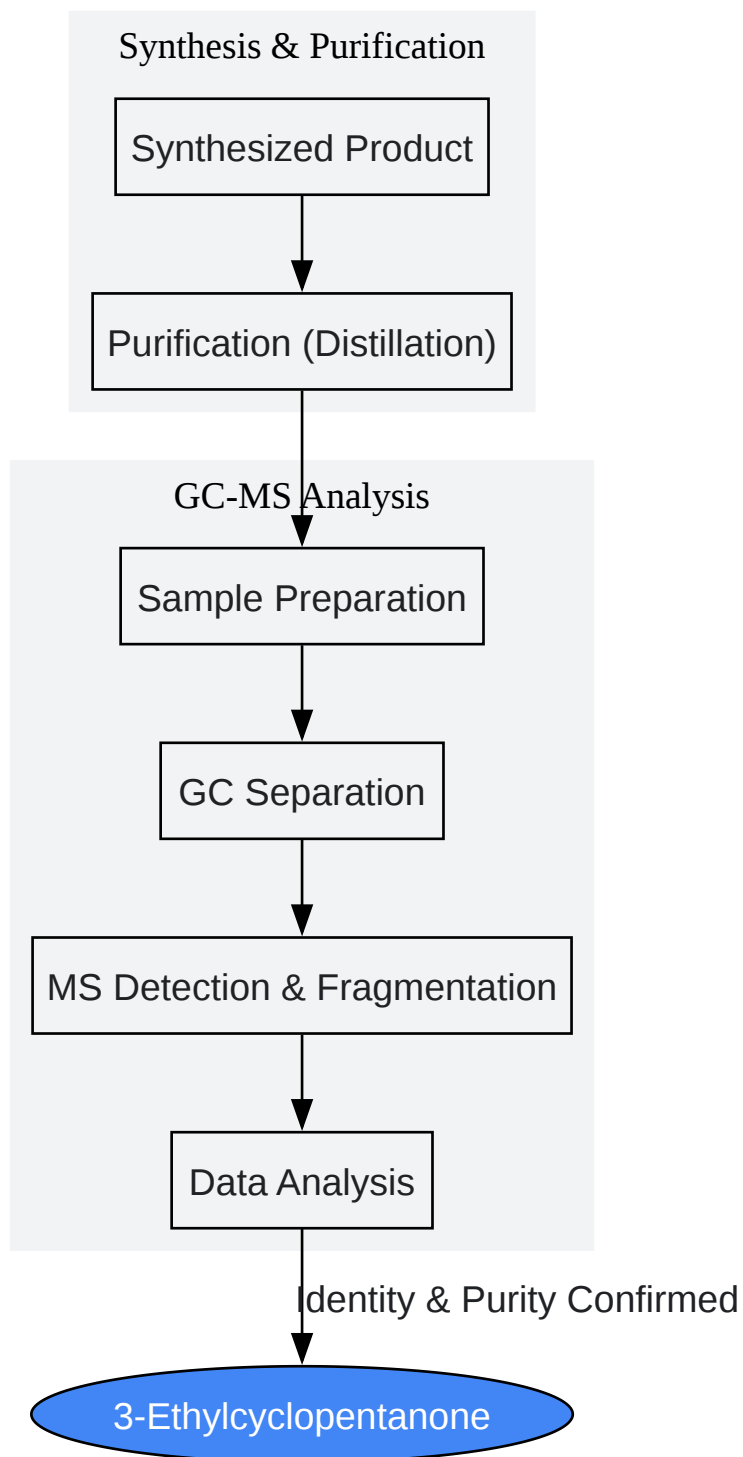
reactions. A plausible and illustrative synthetic route is the Dieckmann condensation, followed by hydrolysis and decarboxylation.

Illustrative Synthesis via Dieckmann Condensation

The Dieckmann condensation is an intramolecular reaction of a diester to form a β -keto ester, which can then be converted to a cyclic ketone.

Reaction Scheme:

- Starting Material: Diethyl 3-ethyladipate
- Reaction: Intramolecular cyclization using a base (e.g., sodium ethoxide).
- Intermediate: 2-Ethoxycarbonyl-4-ethylcyclopentanone
- Final Steps: Acid-catalyzed hydrolysis and decarboxylation to yield **3-ethylcyclopentanone**.



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